

# Disperse Violet 8 (CAS No. 82-33-7): A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Disperse violet 8

Cat. No.: B1598214

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## Introduction

**Disperse Violet 8**, with the CAS number 82-33-7, is an anthraquinone-based dye known chemically as 1,4-diamino-5-nitro-9,10-anthracenedione.<sup>[1]</sup> As a member of the disperse dye class, it is characterized by its low water solubility and its application in dyeing hydrophobic fibers such as polyester, acetate, and nylon.<sup>[2][3]</sup> This technical guide provides a detailed characterization of **Disperse Violet 8**, encompassing its physicochemical properties, synthesis, analytical methodologies, and available toxicological information. This document is intended to serve as a comprehensive resource for researchers and scientists working with this compound.

## Physicochemical Properties

**Disperse Violet 8** is a dark blue or purple powder.<sup>[3]</sup> Its core structure is based on anthraquinone, a tricyclic aromatic ketone. The presence of amino and nitro functional groups significantly influences its chemical properties and color. A summary of its key physicochemical properties is presented in the table below.

Property	Value	Reference
CAS Number	82-33-7	[2][3][4]
Molecular Formula	C <sub>14</sub> H <sub>9</sub> N <sub>3</sub> O <sub>4</sub>	[3][4][5]
Molecular Weight	283.24 g/mol	[3][4][5]
Appearance	Dark blue to purple powder	[3]
Melting Point	257 °C	[2]
Boiling Point	425.8°C (estimated)	[2]
Solubility	Soluble in ethanol, acetone, and benzene.	[3]

## Synthesis

The primary manufacturing method for **Disperse Violet 8** involves the nitration of 1,4-diaminoanthraquinone.[3] This process is typically carried out using a nitrating agent in the presence of sulfuric acid.



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A simplified workflow for the synthesis of **Disperse Violet 8**.

## Analytical Characterization

The characterization and quantification of **Disperse Violet 8**, particularly in complex matrices like textiles, are predominantly achieved through chromatographic and spectroscopic techniques.

## High-Performance Liquid Chromatography (HPLC)

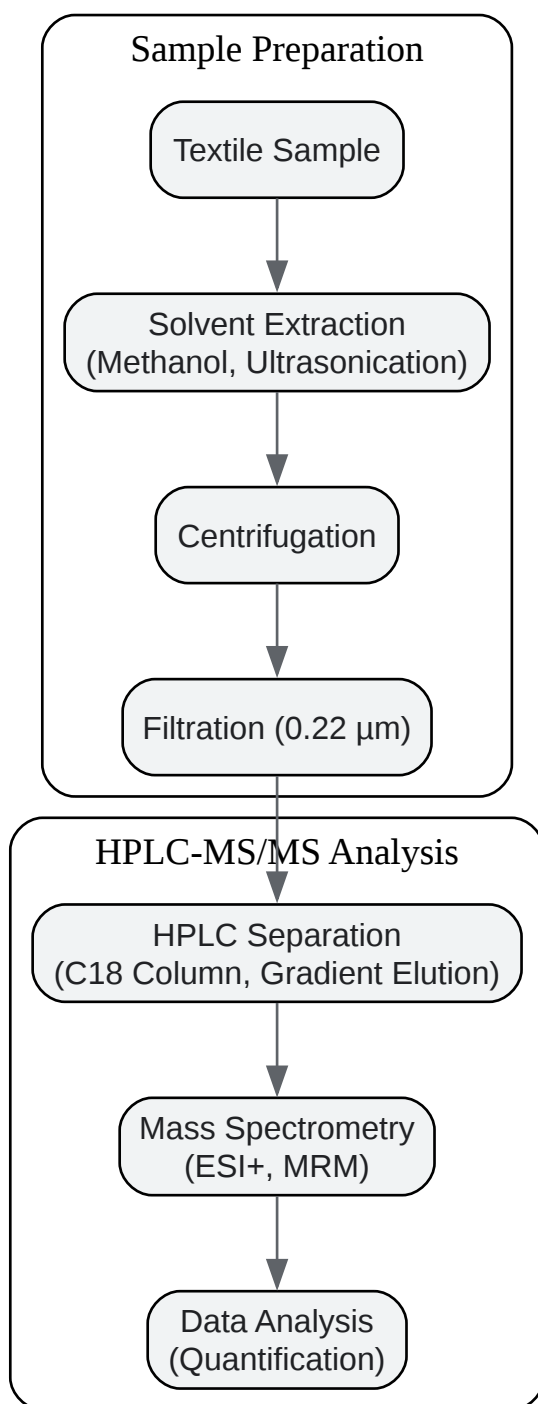
HPLC, often coupled with a mass spectrometer (MS) or a photodiode array (PDA) detector, is the method of choice for the separation and quantification of disperse dyes.

### Experimental Protocol: HPLC-MS/MS Analysis

This protocol is a general guideline for the analysis of disperse dyes and can be adapted for **Disperse Violet 8**.

- Sample Preparation (Textile Matrix):
  - Accurately weigh approximately 1.0 g of the textile sample, cut into small pieces.
  - Place the sample in a suitable extraction vessel.
  - Add 20 mL of methanol and extract using ultrasonication at 50°C for 30 minutes.
  - Centrifuge the extract at 10,000 rpm for 10 minutes.
  - Filter the supernatant through a 0.22 µm PTFE filter into an autosampler vial.
- Instrumentation:
  - LC System: A high-performance or ultra-high-performance liquid chromatography system.
  - Column: A C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 1.7 µm particle size).
  - Mobile Phase:
    - A: Water with 0.1% formic acid
    - B: Methanol or Acetonitrile

- Gradient Elution: A typical gradient would start with a higher percentage of mobile phase A and gradually increase the percentage of mobile phase B to elute the analyte.
- Flow Rate: 0.3 mL/min.
- Injection Volume: 5  $\mu$ L.
- MS Detector: A triple quadrupole mass spectrometer with an electrospray ionization (ESI) source operating in positive ion mode.
- Detection: Multiple Reaction Monitoring (MRM) for quantification, using specific precursor and product ion transitions for **Disperse Violet 8**.



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A general experimental workflow for the HPLC-MS/MS analysis of **Disperse Violet 8** from a textile matrix.

## Spectroscopic Analysis

### UV-Visible (UV-Vis) Spectroscopy

As a colored compound, **Disperse Violet 8** exhibits strong absorption in the visible region of the electromagnetic spectrum. The  $\lambda_{\text{max}}$  (wavelength of maximum absorbance) is a key characteristic for its identification and quantification. While a specific spectrum for **Disperse Violet 8** is not readily available in public databases, anthraquinone dyes typically show a broad absorption band in the visible range. For related 1,4-diaminoanthraquinone derivatives, the  $\lambda_{\text{max}}$  can range from 440 to 540 nm.<sup>[6]</sup>

### Infrared (IR) Spectroscopy

IR spectroscopy is a valuable tool for identifying the functional groups present in the **Disperse Violet 8** molecule. The expected characteristic absorption bands are:

Wavenumber (cm <sup>-1</sup> )	Functional Group	Vibration
3400 - 3200	N-H	Stretching (amines)
1670 - 1630	C=O	Stretching (quinone)
1590 - 1500	N-O	Asymmetric stretching (nitro group)
1390 - 1300	N-O	Symmetric stretching (nitro group)
1600 - 1450	C=C	Aromatic ring stretching

### Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon and hydrogen framework of the molecule.

- <sup>1</sup>H NMR: The proton NMR spectrum of **Disperse Violet 8** would show signals in the aromatic region (typically 7.0-9.0 ppm). The protons on the substituted and unsubstituted aromatic rings would appear as distinct multiplets. The protons of the amino groups would likely appear as broad signals.

- $^{13}\text{C}$  NMR: The carbon NMR spectrum would show characteristic signals for the carbonyl carbons of the quinone system (typically in the range of 180-190 ppm) and the aromatic carbons.

## Toxicological Information

The toxicological profile of **Disperse Violet 8** is not well-documented in publicly available literature. Most safety data sheets indicate that there is no available data for acute toxicity (oral, dermal, inhalation), skin corrosion/irritation, serious eye damage/irritation, respiratory or skin sensitization, germ cell mutagenicity, carcinogenicity, and reproductive toxicity.[2]

However, some sources suggest that it may be a questionable carcinogen with experimental tumorigenic and mutation data reported.[2] It is also noted that upon heating to decomposition, it may emit toxic fumes of nitrogen oxides (NO<sub>x</sub>).[2]

It is important to note that studies on other disperse dyes, such as Disperse Violet 1 (1,4-diaminoanthraquinone), have been conducted. For Disperse Violet 1, acute oral toxicity was found to be low, and it was not mutagenic in several Ames assays, although some mutagenic activity was observed under certain conditions.[7] Given the structural similarities, these findings may provide some indication of the potential hazards of **Disperse Violet 8**, but direct studies are necessary for a conclusive safety assessment.

## Applications

The primary application of **Disperse Violet 8** is in the dyeing of synthetic textiles. It is used for polyester and its blended fabrics, as well as for acetate, triacetate, acrylic, and polyamide fibers.[3] It can also be used for the coloring of plastics and as a solvent dye.[3]

## Conclusion

**Disperse Violet 8** is a commercially important anthraquinone dye with well-defined physicochemical properties and established applications in the textile and plastics industries. Its characterization is readily achievable through standard analytical techniques such as HPLC-MS. However, a significant data gap exists regarding its toxicological profile. Researchers and professionals handling this compound should exercise caution due to the limited safety data and the potential for hazards associated with related compounds. Further toxicological studies are warranted to fully assess the health and environmental impact of **Disperse Violet 8**.

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